

An In-depth Technical Guide to 4-Bromomandelonitrile: Structure, Properties, and Applications

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)-2-hydroxyacetonitrile

CAS No.: 58289-69-3

Cat. No.: B2367167

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Abstract

This technical guide provides a comprehensive overview of 4-Bromomandelonitrile, a crucial chemical intermediate in the synthesis of complex organic molecules. We will delve into its fundamental physicochemical properties, elucidate its chemical structure and stereochemistry, and present detailed methodologies for its synthesis and characterization. This document is intended for researchers, chemists, and professionals in the field of drug development, offering field-proven insights into the handling, analysis, and application of this versatile compound. Particular emphasis is placed on its role as a building block in the development of targeted therapeutics, such as bromodomain inhibitors.

Introduction to 4-Bromomandelonitrile

4-Bromomandelonitrile is an aromatic cyanohydrin that holds significant value in synthetic organic chemistry. Its structure, featuring a bromine-substituted phenyl ring, a nitrile group, and a hydroxyl group attached to a chiral center, makes it a highly versatile precursor for a variety

of more complex molecules. The presence of the bromine atom provides a reactive handle for cross-coupling reactions, while the nitrile and hydroxyl groups can be readily transformed into other functional groups such as carboxylic acids, amines, and esters.

The primary significance of 4-Bromomandelonitrile in the pharmaceutical industry lies in its utility as a key building block. The "bromodomain and extra-terminal domain" (BET) family of proteins, particularly BRD4, have emerged as critical epigenetic targets in the treatment of cancer and inflammatory diseases.^{[1][2][3]} Many small-molecule inhibitors of these proteins incorporate a bromophenyl moiety, making 4-Bromomandelonitrile and its derivatives essential starting materials in their synthesis.^{[4][5]} This guide aims to provide the foundational knowledge required to effectively utilize this compound in a research and development setting.

Physicochemical Properties

The physical and chemical properties of a compound are foundational to its application in synthesis, determining appropriate solvents, reaction conditions, and storage protocols. 4-Bromomandelonitrile is a solid at room temperature and its properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ BrNO	^[6]
Molecular Weight	212.04 g/mol	^[6]
IUPAC Name	2-(4-bromophenyl)-2-hydroxyacetonitrile	^[7]
CAS Number	150521-30-5 (for R-enantiomer)	^[6]
Appearance	Typically a white to off-white solid	
Chirality	Contains one stereocenter	

Chemical Structure and Stereochemistry

The structure of 4-Bromomandelonitrile is defined by a central chiral carbon atom (stereocenter) bonded to four different groups:

- A 4-bromophenyl group
- A hydroxyl (-OH) group
- A nitrile (-CN) group
- A hydrogen atom

The presence of this stereocenter means that 4-Bromomandelonitrile exists as a pair of enantiomers: (R)-4-Bromomandelonitrile and (S)-4-Bromomandelonitrile. In drug development, it is often the case that only one enantiomer exhibits the desired biological activity, making stereoselective synthesis a critical consideration.

Caption: 2D Chemical Structure of 4-Bromomandelonitrile.

Synthesis and Reactivity

The synthesis of mandelonitriles is a classic organic transformation, typically achieved by the reaction of an aldehyde with a source of cyanide. For chiral compounds like 4-Bromomandelonitrile, enzymatic catalysis is often employed to achieve high enantiomeric excess (ee), which is crucial for pharmaceutical applications.

The causality behind using an enzyme, such as a hydroxynitrile lyase (HNL), is its ability to stereoselectively catalyze the addition of the cyanide anion to the prochiral carbonyl carbon of 4-bromobenzaldehyde. This avoids the formation of a racemic mixture that would require costly and often inefficient chiral resolution steps later in the synthetic sequence. A biphasic system (e.g., aqueous buffer and an organic solvent like methyl tert-butyl ether) is frequently used to overcome the low aqueous solubility of the aldehyde substrate and to facilitate product extraction.^[8]

Caption: Enzymatic Synthesis Workflow for 4-Bromomandelonitrile.

Experimental Protocol: Enzymatic Synthesis of (R)-4-Bromomandelonitrile

This protocol is a representative, self-validating system adapted from established methodologies for cyanohydrin synthesis.^{[8][9]} The success of the reaction is validated by monitoring the disappearance of the starting aldehyde and the appearance of the product via techniques like HPLC or TLC.

- **Reactor Setup:** A jacketed glass reactor is charged with an aqueous buffer solution (e.g., citrate buffer, pH 5.5) and methyl tert-butyl ether (MTBE) to create a biphasic system. The system is maintained at a constant temperature (e.g., 20°C) with stirring.
- **Enzyme Addition:** The hydroxynitrile lyase (e.g., from *Prunus amygdalus*) is dissolved in the aqueous phase.
- **Substrate Addition:** 4-bromobenzaldehyde is dissolved in the MTBE phase.
- **Reactant Feed:** A solution of hydrogen cyanide (HCN) in MTBE is added slowly to the reaction mixture over several hours using a syringe pump. **Causality:** Slow addition of HCN is critical to maintain a low concentration in the reaction mixture, minimizing the non-catalyzed, non-selective background reaction which would lead to a racemic product.
- **Reaction Monitoring:** The reaction progress is monitored by taking small aliquots from the organic phase and analyzing them by chiral HPLC to determine the conversion of 4-bromobenzaldehyde and the enantiomeric excess of the product.
- **Work-up:** Once the reaction reaches completion (typically >90% conversion), stirring is stopped, and the phases are allowed to separate.
- **Product Isolation:** The organic phase containing the (R)-4-Bromomandelonitrile is collected. The solvent is then removed under reduced pressure to yield the crude product, which can be further purified by recrystallization if necessary.

Spectroscopic Analysis

Structural elucidation and purity assessment of 4-Bromomandelonitrile are performed using standard spectroscopic techniques.^{[10][11][12]} While a dedicated spectrum for this specific molecule is not provided, the expected spectral features can be reliably predicted.

- ¹H NMR (Proton Nuclear Magnetic Resonance):

- Aromatic Protons: The protons on the benzene ring will appear as a set of doublets in the aromatic region (~7.5-7.8 ppm), characteristic of a 1,4-disubstituted (para) benzene ring.
- Methine Proton: The single proton on the chiral carbon (-CH(OH)CN) will appear as a singlet at ~5.5 ppm.
- Hydroxyl Proton: The hydroxyl proton (-OH) will appear as a broad singlet, and its chemical shift can vary depending on the solvent and concentration.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance):
 - Aromatic Carbons: Four distinct signals are expected in the aromatic region (~120-140 ppm), with the carbon attached to the bromine atom being the most deshielded.
 - Nitrile Carbon: The carbon of the nitrile group (-CN) will appear around 118-120 ppm.
 - Chiral Carbon: The carbon atom of the stereocenter (-CH(OH)CN) will have a chemical shift in the range of 60-70 ppm.
- IR (Infrared) Spectroscopy:
 - -OH Stretch: A broad absorption band will be observed in the region of 3200-3600 cm⁻¹, characteristic of the hydroxyl group.
 - -C≡N Stretch: A sharp, medium-intensity peak will appear around 2250 cm⁻¹, which is a distinctive feature of a nitrile group.
 - Aromatic C-H Stretch: Peaks will be observed just above 3000 cm⁻¹.
 - C-Br Stretch: A signal in the fingerprint region, typically between 500-600 cm⁻¹, will indicate the presence of the carbon-bromine bond.
- Mass Spectrometry (MS): The mass spectrum will show a characteristic molecular ion peak (M⁺). Due to the natural isotopic abundance of bromine (⁷⁹Br and ⁸¹Br are in an approximate 1:1 ratio), a distinctive M+2 peak of nearly equal intensity to the M⁺ peak will be observed, confirming the presence of one bromine atom in the molecule.[\[13\]](#)

Safety and Handling

4-Bromomandelonitrile and its precursors, particularly cyanide sources, must be handled with extreme caution in a well-ventilated fume hood. Adherence to strict safety protocols is mandatory.

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[\[14\]](#)[\[15\]](#)
- Handling: Avoid inhalation of dust and contact with skin and eyes. Do not eat, drink, or smoke when using this product. Handle in accordance with good industrial hygiene and safety practices.[\[14\]](#)
- First Aid Measures:
 - Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention.[\[14\]](#)
 - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.[\[16\]](#)
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[14\]](#)
 - Ingestion: Clean mouth with water and drink plenty of water afterwards. Seek immediate medical attention.[\[14\]](#)
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[16\]](#) Cyanide-containing waste requires specialized disposal procedures.

Conclusion

4-Bromomandelonitrile is a high-value chemical intermediate with a well-defined set of physicochemical properties. Its utility is particularly pronounced in the field of medicinal chemistry, where it serves as a key precursor for synthesizing targeted therapeutics. Understanding its structure, stereochemistry, and reactivity is essential for its effective

application. The synthetic methodologies, particularly enantioselective enzymatic approaches, allow for the production of chirally pure material necessary for drug development. When coupled with rigorous spectroscopic analysis and stringent safety protocols, 4-Bromomandelonitrile can be a powerful tool in the hands of researchers and scientists driving innovation in organic synthesis and pharmaceutical discovery.

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